

# An In-depth Technical Guide to 4-Tridecanone: Chemical Properties, Structure, and Analysis

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## Compound of Interest

Compound Name: 4-Tridecanone

CAS No.: 26215-90-7

Cat. No.: B1593830

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## Introduction

**4-Tridecanone** (CAS No. 26215-90-7), also known as n-nonyl n-propyl ketone, is a long-chain aliphatic ketone.<sup>[1]</sup> While not as extensively studied as some of its isomers, **4-tridecanone** and similar ketones are of interest for their potential applications in various fields, including as flavoring agents, fragrances, and semiochemicals. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and analysis of **4-tridecanone**, aimed at researchers and professionals in the chemical and life sciences.

## Chemical Structure and Identification

**4-Tridecanone** is a 13-carbon ketone with the carbonyl group located at the fourth carbon position. Its structure consists of a propyl group and a nonyl group attached to the carbonyl carbon.

Key Identifiers:

- IUPAC Name: Tridecan-4-one[1]
- Synonyms: n-Nonyl n-propyl ketone[1]
- CAS Number: 26215-90-7[1]
- Molecular Formula: C<sub>13</sub>H<sub>26</sub>O[1]
- Molecular Weight: 198.34 g/mol [1]
- InChI: InChI=1S/C13H26O/c1-3-5-6-7-8-9-10-12-13(14)11-4-2/h3-12H2,1-2H3[1]
- InChIKey: JWSRUPAFLPWLNO-UHFFFAOYSA-N[1]
- SMILES: CCCCCCCCCC(=O)CCC[2]

## Physicochemical Properties

**4-Tridecanone** is a white solid or melt at room temperature with a characteristic waxy or fatty odor.[1][3] A summary of its key physical and chemical properties is presented in the table below.

| Property            | Value                          | Source(s) |
|---------------------|--------------------------------|-----------|
| Appearance          | White solid or melt            | [1]       |
| Melting Point       | 18-19 °C                       | [1]       |
| Boiling Point       | 260.66 °C (estimated)          | [3]       |
| Flash Point         | 79.70 °C (estimated)           | [3]       |
| Solubility in Water | 4.53 mg/L at 25 °C (estimated) | [3]       |
| logP (o/w)          | 5.053 (estimated)              | [3]       |

## Synthesis of 4-Tridecanone

While specific, detailed experimental protocols for the synthesis of **4-tridecanone** are not readily available in the searched literature, two primary and well-established synthetic routes

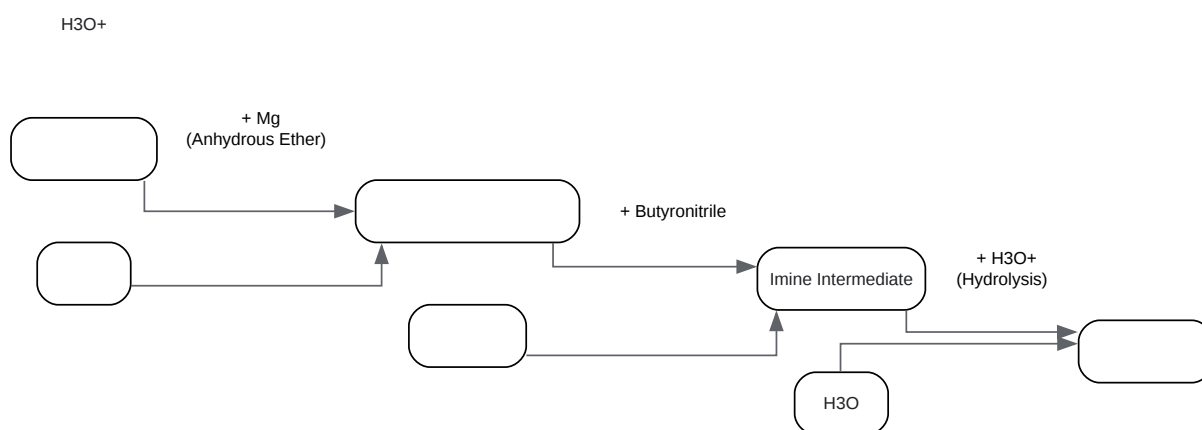
for ketones of this type can be proposed: the Grignard reaction and the oxidation of a secondary alcohol.

## Grignard Reaction with a Nitrile

A common and effective method for synthesizing ketones is the reaction of a Grignard reagent with a nitrile. For **4-tridecanone**, this would involve the reaction of nonylmagnesium bromide with butyronitrile. The Grignard reagent acts as a nucleophile, attacking the electrophilic carbon of the nitrile. The resulting imine intermediate is then hydrolyzed to yield the ketone.

Proposed Reaction Scheme:

- Formation of Grignard Reagent: Nonylmagnesium bromide is prepared by reacting 1-bromononane with magnesium metal in an anhydrous ether solvent.
- Reaction with Nitrile: The prepared nonylmagnesium bromide is then reacted with butyronitrile.
- Hydrolysis: The intermediate imine is hydrolyzed with an aqueous acid to produce **4-tridecanone**.



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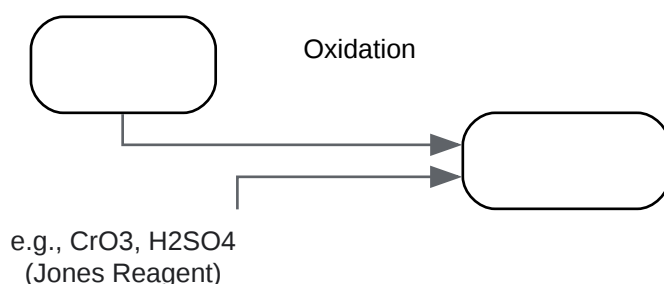
Caption: Grignard synthesis of **4-Tridecanone**.

## Oxidation of 4-Tridecanol

Another common method for the synthesis of ketones is the oxidation of the corresponding secondary alcohol. In this case, 4-tridecanol would be oxidized to **4-tridecanone**. Various oxidizing agents can be employed for this transformation, with common choices including chromic acid (Jones reagent), pyridinium chlorochromate (PCC), or Swern oxidation conditions.

Proposed Reaction Scheme:

- Starting Material: 4-Tridecanol.
- Oxidation: 4-Tridecanol is treated with a suitable oxidizing agent.
- Work-up and Purification: The reaction mixture is worked up to isolate and purify the **4-tridecanone** product.



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Caption: Oxidation of 4-Tridecanol to **4-Tridecanone**.

## Spectroscopic Analysis

Spectroscopic techniques are essential for the identification and characterization of **4-tridecanone**.

### Infrared (IR) Spectroscopy

The IR spectrum of **4-tridecanone** exhibits characteristic absorptions for an aliphatic ketone. The most prominent feature is the strong C=O stretching vibration.

Key IR Absorptions:

| Wavenumber (cm <sup>-1</sup> ) | Vibration   | Description                                           |
|--------------------------------|-------------|-------------------------------------------------------|
| ~2925, 2855                    | C-H stretch | Strong, sharp peaks characteristic of alkyl chains.   |
| ~1715                          | C=O stretch | Strong, sharp peak, indicative of a saturated ketone. |
| ~1465                          | C-H bend    | Methylene scissoring.                                 |
| ~1375                          | C-H bend    | Methyl rocking.                                       |

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Both <sup>1</sup>H and <sup>13</sup>C NMR spectroscopy are vital for confirming the structure of **4-tridecanone**.

**<sup>1</sup>H NMR Spectroscopy:** The <sup>1</sup>H NMR spectrum would show signals corresponding to the different proton environments in the molecule. The protons alpha to the carbonyl group (on C3 and C5) would be deshielded and appear as triplets. The terminal methyl groups of the propyl and nonyl chains would appear as triplets at the most upfield positions. The methylene protons of the alkyl chains would appear as a complex multiplet in the middle of the spectrum.

**<sup>13</sup>C NMR Spectroscopy:** The <sup>13</sup>C NMR spectrum provides a distinct signal for each unique carbon atom. The carbonyl carbon (C4) would be the most deshielded, appearing significantly downfield.

Predicted <sup>13</sup>C NMR Chemical Shifts:

| Carbon Atom                | Predicted Chemical Shift (ppm) |
|----------------------------|--------------------------------|
| C=O (C4)                   | ~211                           |
| α-CH <sub>2</sub> (C3, C5) | ~42-43                         |
| Other CH <sub>2</sub>      | ~22-32                         |
| Terminal CH <sub>3</sub>   | ~14                            |

## Mass Spectrometry (MS)

Mass spectrometry of **4-tridecanone** would show a molecular ion peak ( $M^+$ ) at  $m/z$  198. The fragmentation pattern would be characteristic of a long-chain ketone, with alpha-cleavage being a dominant fragmentation pathway. This would result in the formation of acylium ions.

Expected Key Fragments:

- $m/z$  198: Molecular ion ( $M^+$ )
- $m/z$  155: Loss of a propyl radical ( $C_3H_7$ )
- $m/z$  71: Propionyl cation ( $CH_3CH_2CO^+$ )
- $m/z$  57: Butanoyl cation ( $CH_3CH_2CH_2CO^+$ ) - resulting from McLafferty rearrangement.
- $m/z$  43: Propyl cation ( $CH_3CH_2CH_2^+$ )

## Potential Applications

While research on the specific applications of **4-tridecanone** is not as extensive as for some of its isomers, its chemical properties suggest potential uses in several areas.

### Flavor and Fragrance Industry

Long-chain ketones are known for their waxy, fatty, and sometimes fruity or floral notes.<sup>[3]</sup> Although not explicitly listed for flavor use, the structural similarity of **4-tridecanone** to other ketones used in the industry suggests it could be investigated as a component in flavor and fragrance formulations.<sup>[3]</sup>

### Semiochemicals

Many long-chain ketones serve as semiochemicals, which are chemicals used for communication between organisms.<sup>[4]</sup> These can act as pheromones (intraspecific communication) or kairomones (interspecific communication).<sup>[4]</sup> While no specific insect species has been identified as using **4-tridecanone** as a pheromone or kairomone in the available literature, its structural class makes it a candidate for investigation in chemical

ecology and pest management research. Kairomones, for instance, can be used to attract natural predators or parasites of pest insects.<sup>[4]</sup>

## Safety and Handling

As with any chemical, proper safety precautions should be taken when handling **4-tridecanone**. It is important to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on hazards, handling, and storage. Generally, it should be handled in a well-ventilated area, and personal protective equipment such as gloves and safety glasses should be worn. It is classified as a combustible solid.<sup>[2]</sup>

## Conclusion

**4-Tridecanone** is an aliphatic ketone with well-defined chemical and physical properties. Its synthesis can be achieved through established organic chemistry reactions, and its structure can be unequivocally confirmed using modern spectroscopic techniques. While its applications are not yet fully explored, its potential as a flavoring agent, fragrance component, or semiochemical warrants further investigation by researchers in various fields of chemistry and biology. This guide provides a foundational understanding of **4-tridecanone** to support such future research and development endeavors.

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